

3-(4-chlorobutyl)-1H-indole-5-carbonitrile safety and handling

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Compound of Interest

Compound Name: 3-(4-chlorobutyl)-1H-indole-5-carbonitrile

Cat. No.: B143918

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An In-Depth Technical Guide to the Safe Handling of **3-(4-chlorobutyl)-1H-indole-5-carbonitrile**

Introduction: Contextualizing the Compound

3-(4-chlorobutyl)-1H-indole-5-carbonitrile (CAS No. 143612-79-7) is a specialized heterocyclic compound featuring an indole core, a nitrile functional group, and an alkyl chloride chain.^{[1][2]} Its significance in the pharmaceutical landscape is primarily as a key starting material or intermediate in the synthesis of complex active pharmaceutical ingredients (APIs).^{[3][4]} Notably, it is a critical building block for Vilazodone, a medication used in the treatment of major depressive disorder.^{[3][4]}

The compound's structure, possessing both a nucleophilic indole ring and a reactive alkyl halide, dictates its synthetic utility. However, these same features, combined with its nature as a fine powder, necessitate a rigorous and well-understood safety protocol for its handling.^{[2][5]} This guide provides an in-depth, field-proven framework for researchers, chemists, and drug development professionals to manage the risks associated with this valuable intermediate. It moves beyond mere procedural steps to explain the causality behind each recommendation, ensuring a culture of safety grounded in scientific principles.

Section 1: Hazard Identification and Risk Assessment

A thorough understanding of a compound's potential hazards is the bedrock of safe laboratory practice. For **3-(4-chlorobutyl)-1H-indole-5-carbonitrile**, the available data from various suppliers and databases presents a degree of inconsistency, a common challenge with specialized research chemicals that lack extensive toxicological profiles.

GHS Classification: An Ambiguous Profile

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. However, aggregated data for this compound shows conflicting reports.[\[1\]](#) This discrepancy itself is a critical piece of data; it signals that the compound is not extensively characterized and that a conservative, risk-averse approach is mandatory.

The following table summarizes the reported GHS hazard statements. The guiding principle for safe handling must be to assume the most comprehensive set of hazards is applicable.

Hazard Statement Code	Description	Frequency of Reporting
H302	Harmful if swallowed	Frequently Reported [1] [6] [7]
H312	Harmful in contact with skin	Frequently Reported [1] [7]
H332	Harmful if inhaled	Frequently Reported [1] [7]
H315	Causes skin irritation	Infrequently Reported [1]
H319	Causes serious eye irritation	Infrequently Reported [1]
H400 / H410	Very toxic to aquatic life (with long-lasting effects)	Infrequently Reported [8]

Note: PubChem data indicates that in at least one notification to the ECHA C&L Inventory, the compound was reported as not meeting GHS hazard criteria.[\[1\]](#) This should be regarded with extreme caution and does not negate the warnings provided by other suppliers.

Given these classifications, the primary risks are associated with acute toxicity through all major routes of exposure (oral, dermal, inhalation) and potential environmental toxicity. The powdered nature of the solid form elevates the risk of inhalation.[\[9\]](#)

Chemical and Physical Properties

Understanding the physical state and stability informs handling and storage protocols.

Property	Value	Source
CAS Number	143612-79-7	[1] [10]
Molecular Formula	C ₁₃ H ₁₃ CIN ₂	[1] [10]
Molecular Weight	232.71 g/mol	[1] [10]
Appearance	White to yellow powder or crystals	[2] [11]
Melting Point	98 - 102 °C	[2]
Boiling Point	~448 - 489 °C (Predicted/Estimated)	[3] [12]
Storage	Store at 2-8°C in a dry, well-ventilated place under an inert atmosphere.	[11]

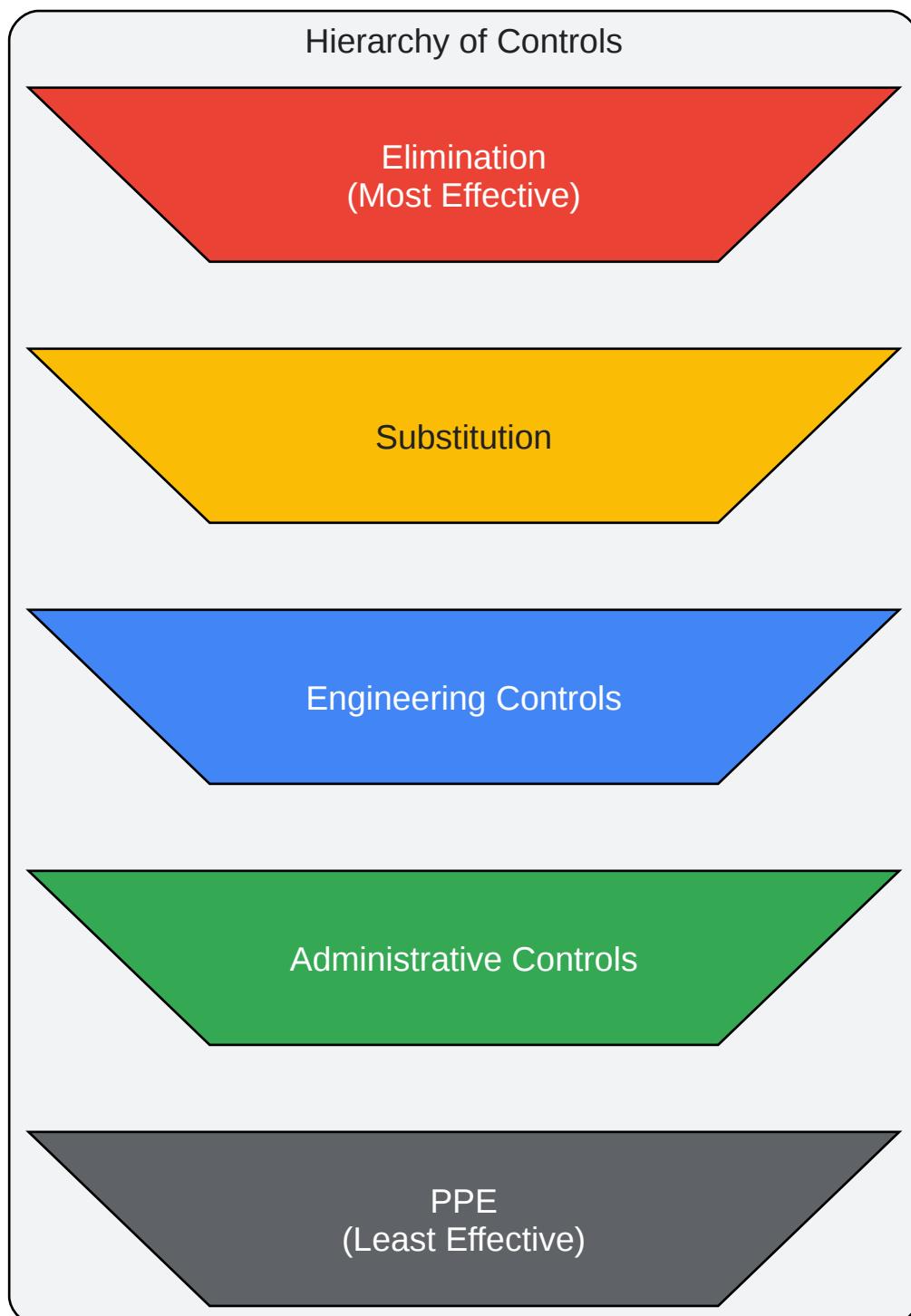
Reactivity and Decomposition Profile

- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[\[1\]](#) The indole nucleus can be susceptible to uncontrolled oxidation or polymerization under strongly acidic conditions.
- Hazardous Decomposition Products: While specific data is limited, thermal decomposition is expected to produce toxic and corrosive gases. Based on its structure, these include hydrogen chloride (HCl), oxides of carbon (CO, CO₂), and oxides of nitrogen (NO_x).[\[8\]](#)[\[13\]](#)[\[14\]](#)

Section 2: The Core of Safety: The Hierarchy of Controls

Effective safety management is not solely reliant on personal protective equipment (PPE). The "Hierarchy of Controls" is a systematic approach that prioritizes risk mitigation strategies from

most to least effective.^[5]^[6]^[15] This framework must guide all laboratory operations involving this compound.



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Figure 1: The Hierarchy of Controls framework.

- Elimination/Substitution: In a drug development context where this specific intermediate is required, these controls are often not feasible.
- Engineering Controls: These are physical changes to the workspace that isolate personnel from the hazard. They are the most critical component for safely handling this powdered compound.[16]
- Administrative Controls: These are the policies and procedures that dictate how work is performed safely.
- Personal Protective Equipment (PPE): PPE is the last line of defense, used in conjunction with the higher-level controls.

Section 3: Standard Operating Procedures (SOPs)

The following procedures integrate the hierarchy of controls to provide a self-validating system for safety.

Engineering Controls: The Primary Barrier

Due to the compound's powdered form and inhalation toxicity (H332), all manipulations that could generate dust must be performed within a certified and tested containment device.

- Weighing and Transfer: All weighing and transfers of the solid material must be conducted in a ventilated balance enclosure (VBE) or a powder containment hood.[17][18] These devices are specifically designed with airflows that do not disturb sensitive analytical balances while still capturing fine powders.[17] For highly potent compounds or larger quantities, a glovebox or isolator provides the highest level of containment.[1][19]
- Chemical Reactions: All subsequent reactions involving the compound should be set up within a certified chemical fume hood to contain any potential vapors or aerosols.

Administrative Controls: Codifying Safe Practices

- Designated Areas: Clearly demarcate areas where **3-(4-chlorobutyl)-1H-indole-5-carbonitrile** is stored and handled. Access should be restricted to trained personnel.

- Training: All personnel must be trained on this specific SOP, the compound's hazards (including the ambiguity in GHS data), and emergency procedures before commencing work. Training records must be maintained.
- Housekeeping: Maintain a clean and uncluttered workspace. Decontaminate surfaces with an appropriate solvent (e.g., 70% ethanol, followed by soap and water) after each use. All contaminated wipes and materials must be disposed of as hazardous waste.[\[14\]](#)
- Unattended Operations: Never leave reactions unattended without a proper risk assessment and fail-safe procedures in place.

Personal Protective Equipment (PPE): The Final Safeguard

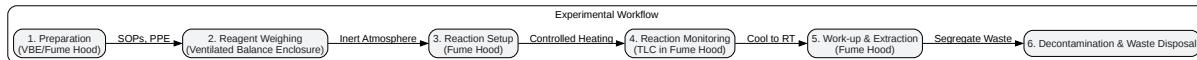
PPE selection must be based on a comprehensive risk assessment. The following is the minimum required PPE when handling this compound:

- Hand Protection: Chemically resistant gloves (e.g., Nitrile) are mandatory. Double-gloving is recommended, especially during weighing and transfers. Gloves must be inspected before use and changed immediately if contamination is suspected.
- Eye Protection: ANSI Z87.1-compliant chemical splash goggles are required at all times.
- Body Protection: A laboratory coat must be worn and kept fully fastened. For larger quantities or tasks with a higher risk of spillage, a chemically resistant apron is also recommended.
- Respiratory Protection: If engineering controls (fume hood, VBE) fail or during a large spill cleanup, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates (P100) must be used by trained personnel.

Section 4: Application Case Study: A Representative Synthetic Protocol

To contextualize these safety measures, we will detail a representative nucleophilic substitution reaction, a common use for this intermediate. This protocol is for illustrative purposes and must be adapted based on a specific, lab-based risk assessment.

Reaction: Coupling of **3-(4-chlorobutyl)-1H-indole-5-carbonitrile** with a secondary amine.



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Figure 2: Workflow for a representative synthesis.

Methodology:

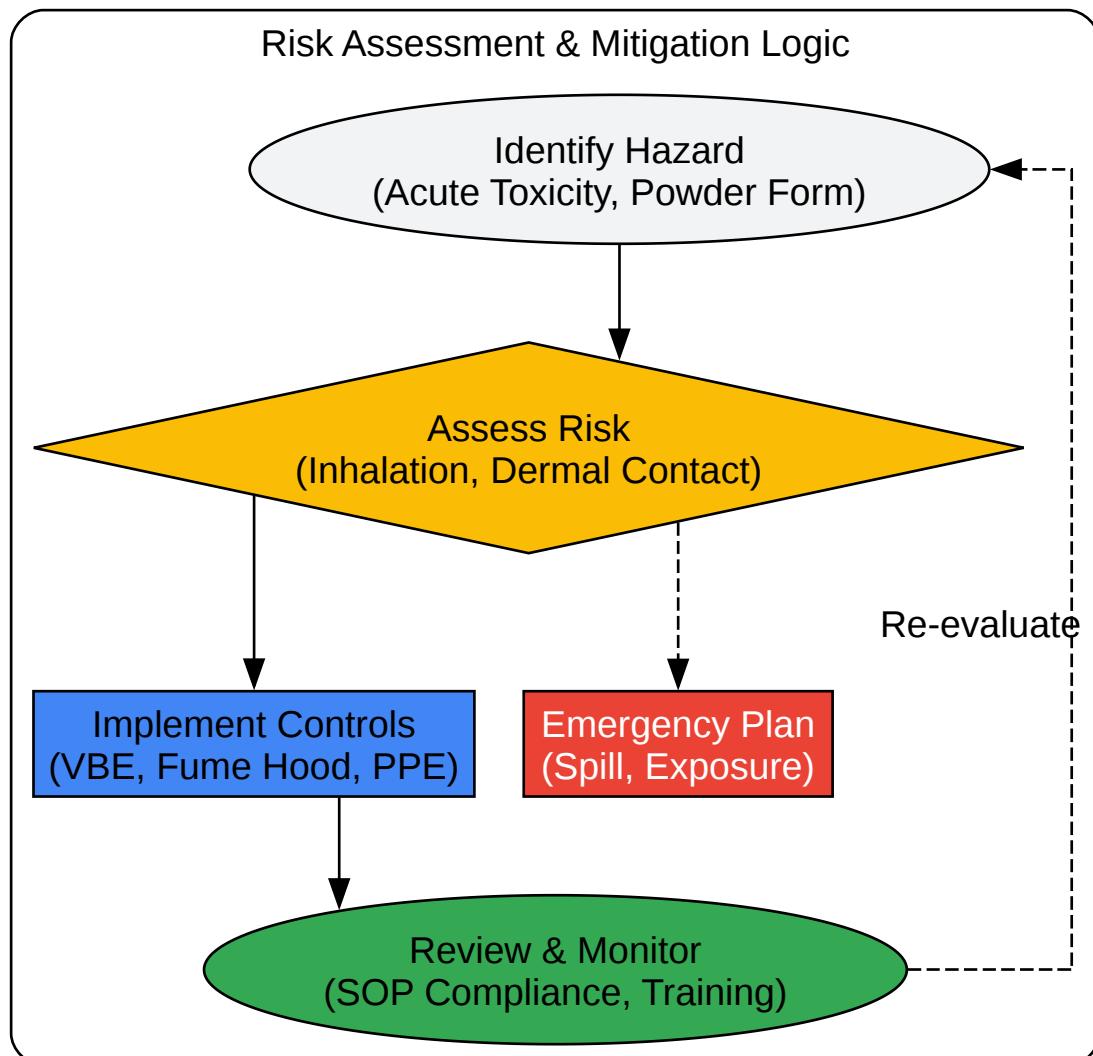
- Preparation & Risk Assessment:
 - Causality: Before any work begins, review this guide, the SDS for all reagents, and conduct a formal risk assessment for the specific reaction scale and conditions.[10][12] This ensures all potential hazards are anticipated.
 - Ensure the chemical fume hood and any other engineering controls are certified and functioning correctly. Assemble all necessary glassware and ensure it is free of defects.
- Reagent Weighing (in Ventilated Balance Enclosure):
 - Causality: This step presents the highest risk of powder inhalation. The VBE is critical to contain dust.
 - Don appropriate PPE (double gloves, lab coat, goggles).
 - Place a tared weighing vessel on the analytical balance inside the VBE.
 - Carefully transfer the required amount of **3-(4-chlorobutyl)-1H-indole-5-carbonitrile** using a spatula. Minimize movement to avoid generating dust.
 - Close the primary container immediately after weighing. Decontaminate the spatula and any affected surfaces within the VBE before removing the weighed sample.

- Reaction Setup (in Chemical Fume Hood):
 - To a dry, inert-gas-flushed round-bottom flask equipped with a magnetic stir bar, add an appropriate solvent (e.g., DMF, Acetonitrile).
 - Add the secondary amine reactant and a non-nucleophilic base (e.g., K_2CO_3 , DIPEA).
 - Add the weighed **3-(4-chlorobutyl)-1H-indole-5-carbonitrile** to the stirred solution.
 - Causality: Performing this in a fume hood contains solvent vapors and any residual dust from the transfer. An inert atmosphere prevents side reactions with moisture or oxygen.
- Reaction & Monitoring:
 - Heat the reaction mixture to the desired temperature using a controlled heating mantle.
 - Monitor the reaction's progress using an appropriate technique, such as Thin Layer Chromatography (TLC).
 - Causality: Controlled heating prevents runaway reactions. All sampling for monitoring must be done within the fume hood to prevent exposure.
- Work-up and Extraction:
 - Once complete, cool the reaction mixture to room temperature.
 - Quench the reaction by slowly adding water or an appropriate aqueous solution.
 - Perform liquid-liquid extraction using an immiscible organic solvent.
 - Causality: Quenching can be exothermic; performing it slowly and within the fume hood is essential. All extraction steps carry a risk of splashing and vapor release, mandating the use of the fume hood.
- Decontamination and Waste Disposal:
 - Decontaminate all glassware with an appropriate solvent.

- Segregate waste streams. Halogenated and non-halogenated organic waste must be collected in separate, clearly labeled containers.
- Dispose of all solid waste (gloves, wipes, silica gel) in a designated hazardous solid waste container.
- Causality: Proper waste segregation and disposal are legally required and environmentally critical, especially given the compound's potential aquatic toxicity.[8]

Section 5: Emergency Procedures

Preparedness is paramount. All personnel must know the location and proper use of safety showers, eyewash stations, fire extinguishers, and spill kits.



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Figure 3: Logic flow for risk assessment and emergency planning.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[7]
- Eye Contact: Immediately flush eyes with gently flowing water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration (use a barrier device). Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]
- Spills:
 - Minor Spill (inside a fume hood/VBE): Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand). Scoop the material into a sealed, labeled container for hazardous waste disposal. Decontaminate the area.
 - Major Spill (outside containment): Evacuate the immediate area. Alert colleagues and the laboratory supervisor. Prevent entry. If trained and equipped with the proper respiratory protection, proceed with cleanup. Otherwise, contact the institution's Environmental Health & Safety (EHS) department.

Conclusion

3-(4-chlorobutyl)-1H-indole-5-carbonitrile is a potent and useful chemical intermediate. Its safe utilization hinges on a deep respect for its known and potential hazards. By moving beyond a simple reliance on PPE and embracing the full Hierarchy of Controls, research and development professionals can leverage the synthetic utility of this compound while upholding the highest standards of laboratory safety. The principles of containment, procedure, and preparedness are the cornerstones of this self-validating system of safety.

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